

# An In-depth Technical Guide to Lithium Dicyclohexylamide

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## Compound of Interest

Compound Name: *Lithium dicyclohexylamide*

Cat. No.: *B1589649*

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This guide provides a comprehensive overview of the chemical and physical properties of **lithium dicyclohexylamide**, a sterically hindered, non-nucleophilic strong base widely utilized in organic synthesis.

## Chemical Identity and Properties

**Lithium dicyclohexylamide**, often abbreviated as LDA, is a powerful base with significant applications in deprotonation reactions where the introduction of a nucleophile is undesirable. The steric bulk provided by the two cyclohexyl groups is a defining feature of its chemical behavior, leading to high regioselectivity in reactions such as the formation of kinetic enolates.

### Quantitative Data Summary

Property	Value	References
Molecular Formula	$C_{12}H_{22}LiN$ or $(C_6H_{11})_2NLi$	[1][2][3]
Molecular Weight	187.25 g/mol	[2][3]
CAS Number	4111-55-1	[2]
EC Number	223-894-6	
Assay	≥97%	[2]
Form	Solid	

### Qualitative Properties:

- Appearance: Typically a solid.
- Solubility: Partially soluble in benzene and hexanes; soluble in THF.[4]
- Reactivity: It is a strong base used for the deprotonation of ketones, esters, and various other organic compounds.[4] Due to its bulky nature, it is considered a non-nucleophilic base.[5]
- Hazards: **Lithium dicyclohexylamide** is pyrophoric, air- and moisture-sensitive, and can be spontaneously flammable in air.[1][4] It is corrosive and extremely destructive to tissues.[4]

## Synthesis Protocol

The following section details the experimental methodology for the preparation of **lithium dicyclohexylamide**.

Objective: To synthesize **lithium dicyclohexylamide** from dicyclohexylamine and n-butyllithium.

### Materials:

- Dicyclohexylamine
- n-Butyllithium in hexanes
- Benzene (as a solvent)
- Tetrahydrofuran (THF, for dissolution of the final product)
- Inert atmosphere apparatus (e.g., Schlenk line)
- Reaction flask
- Magnetic stirrer
- Ice bath

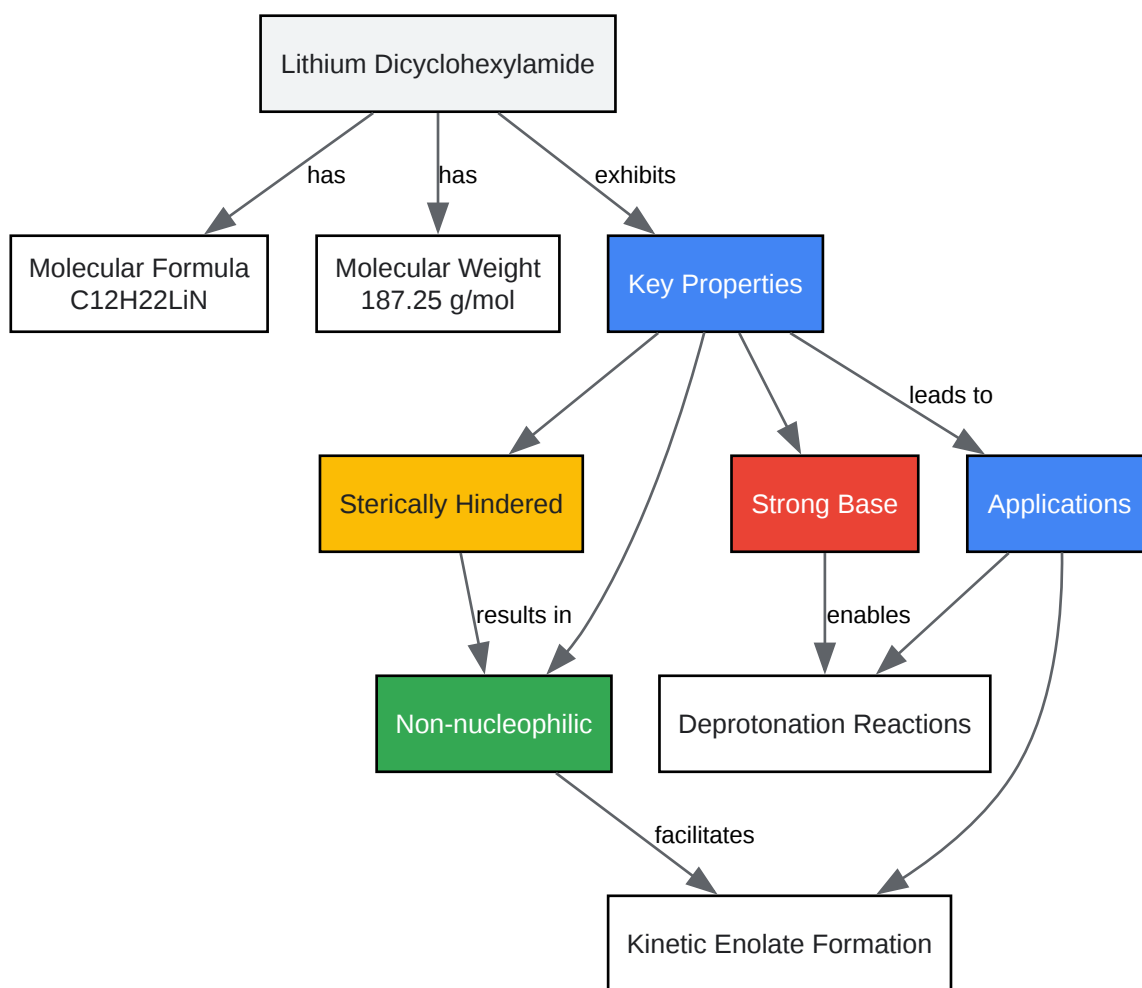
#### Procedure:

- Under an inert atmosphere (e.g., argon or nitrogen), add a solution of dicyclohexylamine in hexanes and benzene to a reaction flask.
- Cool the flask to 0 °C using an ice bath.
- While stirring, slowly add a solution of n-butyllithium in hexanes to the dicyclohexylamine solution.
- Allow the reaction to proceed at 0 °C. The formation of a precipitate indicates the product.
- Once the reaction is complete, the solvent can be removed under reduced pressure to yield **lithium dicyclohexylamide** as a free-flowing solid.[4]
- The resulting solid can then be dissolved in THF for use in subsequent reactions.[4]

Safety Precautions: Both the solid product and its solutions are pyrophoric and sensitive to air and moisture.[4] The solid is spontaneously flammable in air.[4] Dicyclohexylamine is a suspected carcinogen.[4] All manipulations should be carried out in a fume hood using appropriate personal protective equipment.[4]

## Logical Relationship of Chemical Properties

The following diagram illustrates the core attributes of **lithium dicyclohexylamide** and their interconnections.



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Caption: Chemical properties and applications of **Lithium Dicyclohexylamide**.

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## References

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